

# Safeguarding Your Laboratory: Proper Disposal Procedures for Diethyl Adipate

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## Compound of Interest

Compound Name: *Diethyl adipate*

Cat. No.: *B1670523*

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For researchers, scientists, and drug development professionals, ensuring a safe and compliant laboratory environment is paramount. The proper disposal of chemical waste, such as **diethyl adipate**, is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step information for the safe handling and disposal of **diethyl adipate**, aligning with best practices in laboratory safety and chemical management.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **diethyl adipate** with care to minimize exposure and risk.

### Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[1]
- Skin Protection: Wear appropriate protective clothing to prevent skin exposure.[1]
- Respiratory Protection: If working in an area with insufficient ventilation, follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[1]

**Engineering Controls:**

- Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower.[\[1\]](#)
- Use in a well-ventilated area. Local exhaust ventilation may be necessary to control airborne levels.[\[1\]](#)

**First Aid Measures:**

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[\[1\]](#)
- In case of skin contact: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[1\]](#)
- If inhaled: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[1\]](#)
- If swallowed: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[\[1\]](#)

## Step-by-Step Disposal Procedures

The proper disposal of **diethyl adipate** must be conducted in accordance with local, regional, and national hazardous waste regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste to ensure complete and accurate classification.[\[2\]](#)

- Consult Regulations: Before beginning disposal, consult with environmental regulatory agencies for guidance on acceptable disposal practices.[\[3\]](#) Regulations regarding land treatment or burial are subject to significant revision.[\[3\]](#)
- Containerization:
  - Collect waste **diethyl adipate** in a suitable, closed, and properly labeled container.[\[4\]](#)

- Do not re-use empty containers.[2] Empty remaining contents before disposing of the container in accordance with local regulations.[2]
- Waste Collection:
  - For spills, sweep up and shovel the material into suitable containers for disposal.[2][5]
  - Absorb liquid spills with an inert material such as sand, diatomite, acid binders, universal binders, or sawdust and place in a suitable container for disposal.[6]
- Disposal Method:
  - Dispose of surplus and non-recyclable products via a licensed waste disposal contractor. [7]
  - Incineration and landfill should only be considered when recycling is not feasible.[7]
- Environmental Precautions:
  - Prevent further leakage or spillage if it is safe to do so.[4]
  - Do not let the product enter drains, surface water, or ground water.[4][6] Discharge into the environment must be avoided.[4]

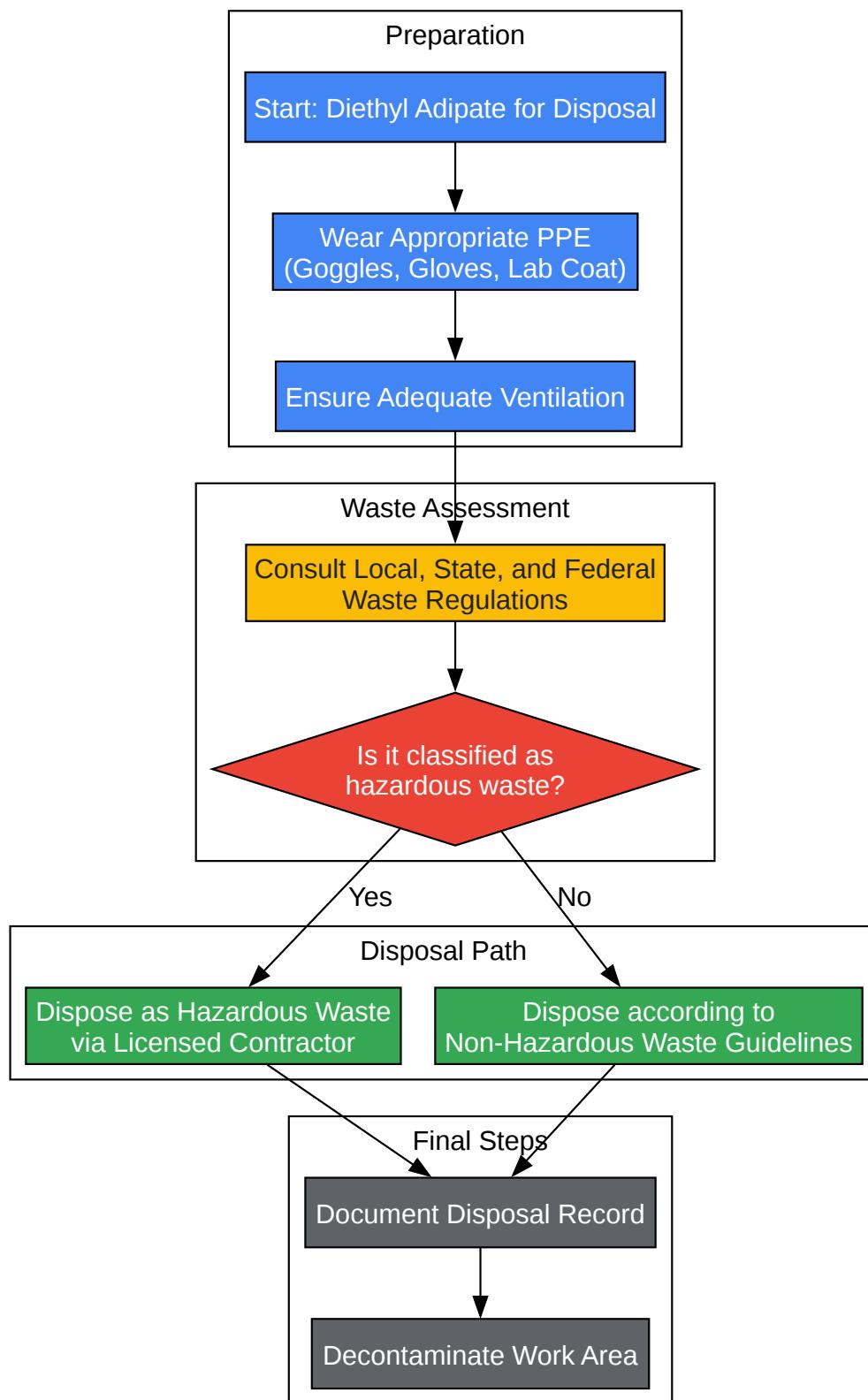
## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **diethyl adipate**.

Property	Value
Molecular Formula	C10H18O4
Molecular Weight	202.25 g/mol
Melting Point	-18°C to -20°C[1][4][5]
Boiling Point	251°C (lit.)[4]; 132°C @ 15 mm Hg[1][5]
Flash Point	110°C to 113°C (closed cup)[4][5]
Specific Gravity/Density	1.000 to 1.009 g/mL at 25°C[1][4]
Solubility	Insoluble in water[1]
Acute Toxicity (Oral LD50, Mouse)	8,100 mg/kg[4]

## Diethyl Adipate Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **diethyl adipate**.



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### Diethyl Adipate Disposal Workflow

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- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal Procedures for Diethyl Adipate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670523#diethyl-adipate-proper-disposal-procedures]

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